

Cholesterol-13C5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholesterol-13C5

Cat. No.: B562950

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This technical guide provides an in-depth overview of **Cholesterol-13C5**, a stable isotope-labeled cholesterol analog, for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, summarizes its application in metabolic research, and provides detailed experimental methodologies.

Core Data Presentation

Cholesterol-13C5 is a non-radioactive tracer used in studies of cholesterol metabolism.^[1] Its key quantitative data are summarized in the table below.

Property	Value	Source(s)
CAS Number	150044-24-9	^[1]
Molecular Weight	391.62 g/mol	^[1]
Molecular Formula	C ₂₂ ¹³ C ₅ H ₄₆ O	^[1]

Experimental Protocols

Cholesterol-13C5 is a valuable tool for investigating cholesterol absorption, synthesis, and overall metabolism in vivo.^[1] The dual-isotope method is a common experimental approach for

accurately measuring cholesterol absorption. The following is a detailed protocol synthesized from established methodologies.

Dual-Isotope Method for Cholesterol Absorption Measurement

This method involves the simultaneous administration of two different isotopically labeled cholesterol tracers, one orally and one intravenously. By comparing the plasma concentrations of the two tracers over time, the percentage of cholesterol absorbed from the gastrointestinal tract can be accurately determined.

Materials:

- **Cholesterol-13C5** (for intravenous administration)
- Deuterated cholesterol (e.g., Cholesterol-d7) or another isotopically distinct labeled cholesterol (for oral administration)
- A suitable vehicle for solubilizing cholesterol (e.g., Intralipid or a similar fat emulsion)
- Saline solution
- Gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) system

Procedure:

- **Tracer Preparation:**
 - Prepare the intravenous (IV) tracer by solubilizing a known amount of **Cholesterol-13C5** in a sterile, injectable fat emulsion. The final concentration should be suitable for accurate dosing.
 - Prepare the oral tracer by dissolving a known amount of the second cholesterol isotope (e.g., Cholesterol-d7) in a carrier oil or incorporating it into a test meal.
- **Subject Preparation:**

- Subjects should fast overnight prior to the study.
- A baseline blood sample is collected to determine the natural isotopic abundance of cholesterol.
- Tracer Administration:
 - Administer the prepared **Cholesterol-13C5** solution intravenously.
 - Simultaneously, administer the oral cholesterol tracer.
- Blood Sample Collection:
 - Collect blood samples at predetermined time points after tracer administration. A typical schedule might include samples at 2, 4, 8, 24, 48, 72, and 96 hours post-administration to capture the kinetic profile of both tracers.
- Sample Processing:
 - Separate plasma from whole blood by centrifugation.
 - Extract total lipids from the plasma samples using a standard method such as the Folch or Bligh-Dyer procedure.
 - Saponify the lipid extract to release free cholesterol from its esterified form.
 - Derivatize the extracted cholesterol to a more volatile form (e.g., trimethylsilyl ether) for GC-MS analysis. This step is crucial for improving chromatographic separation and ionization efficiency.
- Mass Spectrometry Analysis:
 - Analyze the derivatized samples using GC-MS or LC-MS.
 - Use selected ion monitoring (SIM) to quantify the abundance of the molecular ions corresponding to unlabeled cholesterol, **Cholesterol-13C5**, and the oral cholesterol tracer.
- Data Analysis:

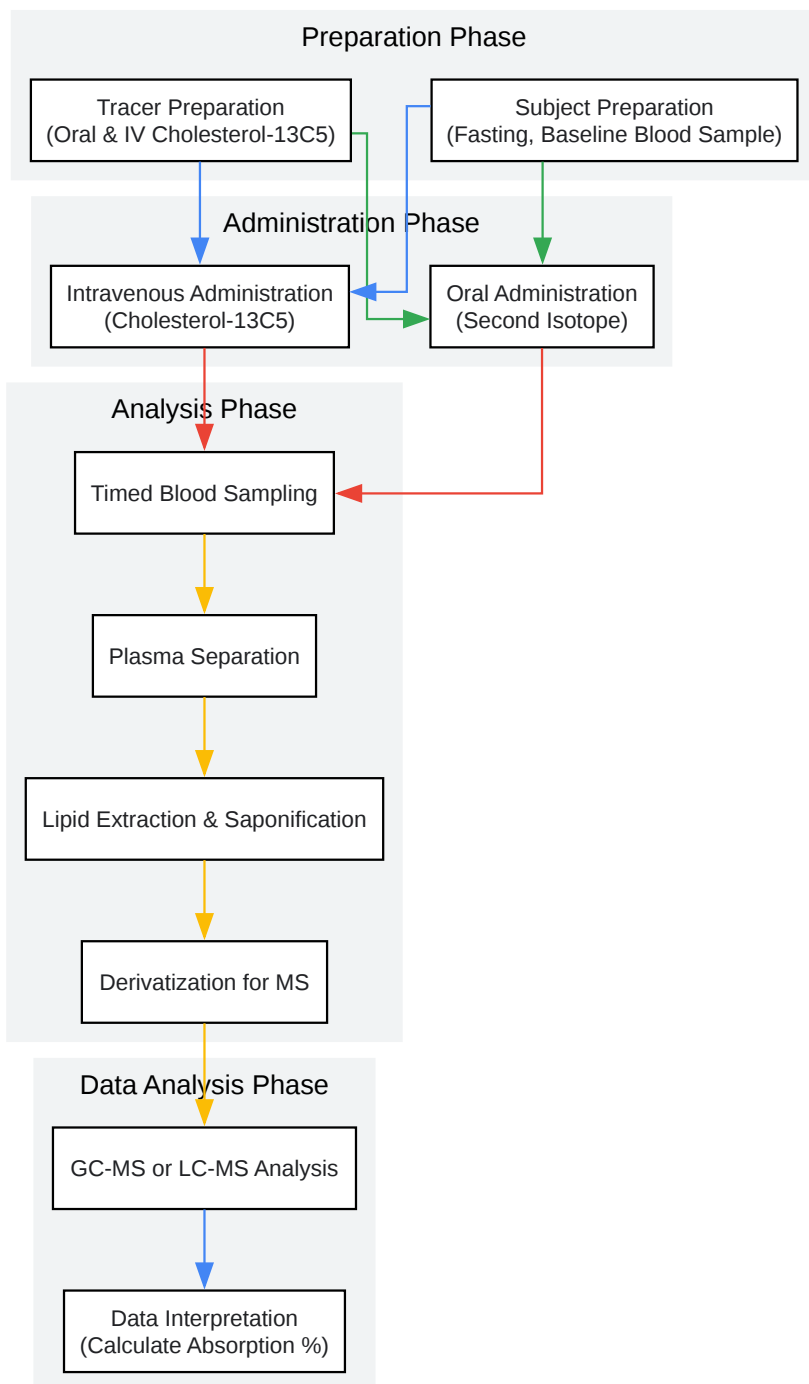
- Calculate the ratio of the oral tracer to the intravenous (**Cholesterol-13C5**) tracer in the plasma at each time point.
- The percentage of cholesterol absorption is determined from the ratio of the area under the curve (AUC) of the plasma concentration-time profiles for the oral and intravenous tracers.

Visualizations

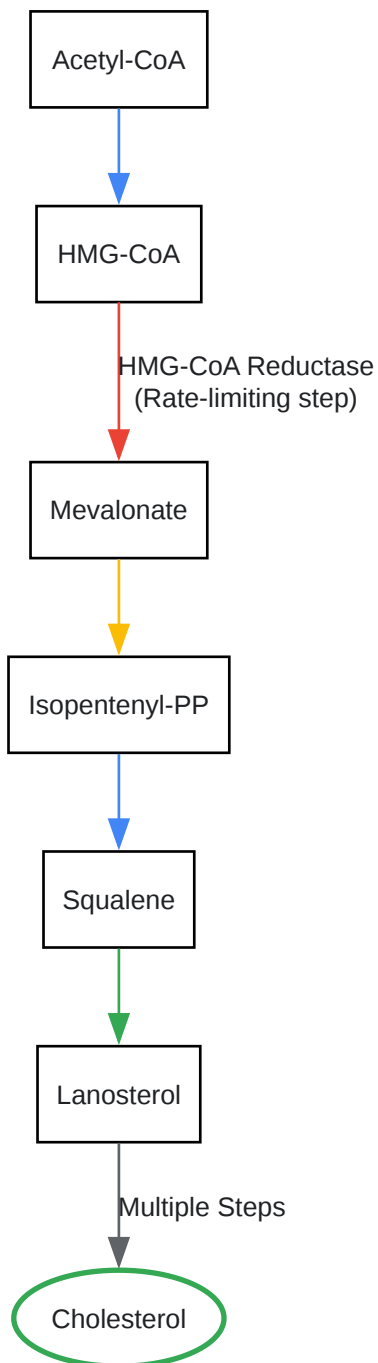
Experimental Workflow for Cholesterol Absorption Study

The following diagram illustrates the key steps in a typical cholesterol absorption study utilizing **Cholesterol-13C5** and another stable isotope-labeled cholesterol tracer.

Experimental Workflow: Dual-Isotope Cholesterol Absorption Study



Simplified Cholesterol Biosynthesis Pathway

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References

- 1. [13C]cholesterol as a tracer for studies of cholesterol metabolism in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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